

# Technical Guide: Physicochemical Properties of 4,4-Dimethyl-1-pentanol

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## Compound of Interest

Compound Name: 4,4-Dimethyl-1-pentanol

Cat. No.: B1294636

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the density and refractive index of **4,4-Dimethyl-1-pentanol**. It includes a summary of its key physical properties, detailed experimental protocols for their determination, and a relevant biological signaling pathway where related compounds have shown significant activity, offering context for its potential application in research and drug development.

## Core Physicochemical Data

**4,4-Dimethyl-1-pentanol** is a branched-chain primary alcohol with the molecular formula  $C_7H_{16}O$ . Its physical properties are critical for its application in various scientific and industrial fields. The density and refractive index are key parameters for substance identification, purity assessment, and in the formulation of solutions.

## Quantitative Data Summary

The table below summarizes the reported values for the density and refractive index of **4,4-Dimethyl-1-pentanol** from various sources.

Property	Value	Units
Density	0.811	g/cm <sup>3</sup>
0.82	g/cm <sup>3</sup>	
Refractive Index	1.418	nD
1.421	nD	

## Experimental Protocols

While specific experimental determinations for **4,4-Dimethyl-1-pentanol** are not extensively detailed in publicly available literature, the following are standard and widely accepted methodologies for measuring the density and refractive index of liquid organic compounds.

### Determination of Density

The density of a liquid, defined as its mass per unit volume, is a fundamental physical property.

[1] It is typically measured in g/cm<sup>3</sup> or g/mL.[1]

#### 1. Pycnometer Method:

A pycnometer is a flask with a specific, accurately known volume.

- Procedure:
  - The pycnometer is first weighed empty (m1).
  - It is then filled with a reference liquid of known density (e.g., deionized water) at a controlled temperature and weighed again (m2).
  - The pycnometer is emptied, dried, and filled with **4,4-Dimethyl-1-pentanol** at the same temperature and weighed a final time (m3).
- Calculation: The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho_{\text{sample}} = [(m3 - m1) / (m2 - m1)] * \rho_{\text{reference}}$

#### 2. Hydrometer Method:

A hydrometer is a calibrated instrument that measures the relative density of liquids based on buoyancy.

- Procedure:
  - The **4,4-Dimethyl-1-pentanol** is placed in a graduated cylinder or other suitable container.
  - The hydrometer is gently lowered into the liquid until it floats freely.
  - The density is read directly from the scale on the hydrometer stem at the point where the surface of the liquid meets the stem.

## Determination of Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through the material.<sup>[2]</sup> It is a crucial parameter for identifying and characterizing substances.<sup>[2]</sup>

### 1. Abbe Refractometer:

The Abbe refractometer is a common laboratory instrument for the accurate measurement of the refractive index of liquids.

- Procedure:
  - A few drops of **4,4-Dimethyl-1-pentanol** are placed on the prism of the refractometer.
  - The prism is closed, and the sample is allowed to equilibrate to the desired temperature, often controlled by a circulating water bath.
  - Light from a monochromatic source is passed through the sample.
  - The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus and align it with the crosshairs.
  - The refractive index is then read directly from the instrument's scale.

### 2. Laser-Based Methods:

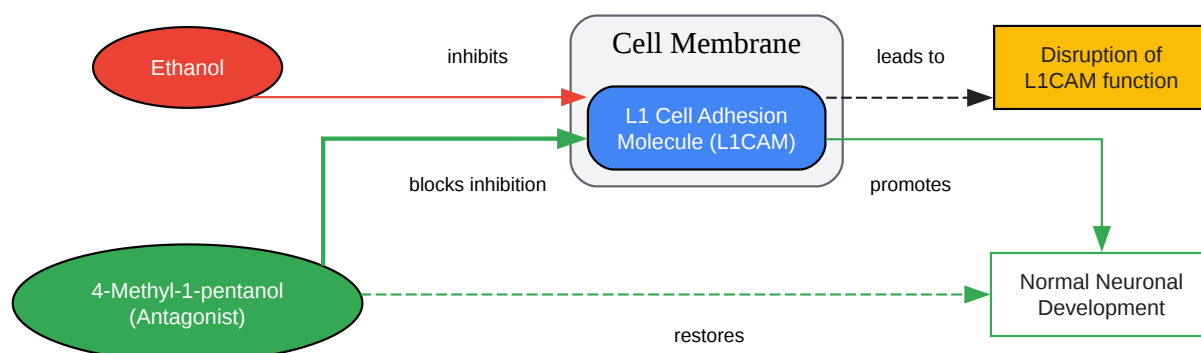
Modern techniques utilizing lasers can provide highly accurate measurements of the refractive index.

- Principle: These methods often rely on measuring the angle of minimum deviation of a laser beam passing through a prism containing the liquid sample or using interferometric techniques.[3][4] The high collimation and monochromaticity of laser light allow for very precise angle measurements, leading to a high degree of accuracy in the calculated refractive index.[3]

## Biological Activity and Signaling Pathways

While **4,4-Dimethyl-1-pentanol** itself is not extensively studied for its biological activity, related branched-chain alcohols have shown interesting pharmacological effects. Specifically, the isomer 4-Methyl-1-pentanol has been identified as an antagonist of the effects of ethanol on the L1 cell adhesion molecule (L1CAM) signaling pathway.[5][6] This pathway is critical for neuronal development, including neuronal migration and neurite outgrowth.[5]

Ethanol is known to disrupt L1-mediated cell adhesion, which is a contributing factor to the neurodevelopmental defects seen in Fetal Alcohol Spectrum Disorders.[5] The antagonistic action of 4-Methyl-1-pentanol suggests it may interfere with the binding of ethanol to L1 or modulate the downstream signaling cascade.[5] This makes compounds like methyl-pentanol derivatives subjects of interest for research into potential therapeutic interventions to mitigate the effects of prenatal alcohol exposure.[5]



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